

# A Technical Guide to Commercial Sourcing and Application of Thymidine 5'-monophosphate-<sup>15</sup>N<sub>2</sub>

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Thymidine 5'-monophosphate-<sup>15</sup>N<sub>2</sub>*

Cat. No.: *B15555485*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and key applications of Thymidine 5'-monophosphate-<sup>15</sup>N<sub>2</sub>. This isotopically labeled nucleotide is a critical tool for researchers in various fields, including drug development, metabolic studies, and structural biology. Its primary utility lies in its application as a tracer and an internal standard for highly sensitive analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

## Commercial Suppliers and Product Specifications

A variety of life science and chemical suppliers offer Thymidine 5'-monophosphate-<sup>15</sup>N<sub>2</sub>. The following table summarizes key quantitative data from several prominent commercial vendors to facilitate comparison and procurement.

Supplier	Catalog Number	Purity	Isotopic Enrichment	Available Quantities	Form
Cambridge Isotope Laboratories, Inc.	NLM-3925	≥98%	98 atom % $^{15}\text{N}$	10 mg, bulk inquiries	Solid
Eurisotop (a subsidiary of CIL)	NLM-3925-10	≥98%	98 atom % $^{15}\text{N}$	10 mg	Solid
MedChemExpress	HY-130438S	>98%	Not specified	1 mg, 5 mg	Solid
Sigma-Aldrich (Merck)	900385 (for $^{13}\text{C}_{10}, ^{15}\text{N}_2$ )	≥95% (CP)	≥98 atom %	Solution (100 mM)	Solution
Thermo Fisher Scientific	Not available as $^{15}\text{N}_2$ directly, but offers the unlabeled compound.				

Note: Product specifications and availability are subject to change. It is recommended to consult the respective supplier's website for the most current information.

## Core Applications and Experimental Methodologies

Thymidine 5'-monophosphate- $^{15}\text{N}_2$  is primarily utilized in two main capacities: as an internal standard for quantitative analysis and as a metabolic tracer.

### Internal Standard for Quantitative Analysis by LC-MS/MS

The most common application of  $^{15}\text{N}$ -labeled thymidine monophosphate is as an internal standard in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) assays.<sup>[1]</sup> The

co-elution of the labeled standard with the endogenous, unlabeled analyte allows for precise quantification by correcting for variations in sample preparation and instrument response.

a. Sample Preparation:

- **Extraction:** Extract metabolites from biological samples (e.g., cell lysates, plasma) using a cold solvent mixture, such as 80% methanol.
- **Spiking:** Add a known concentration of Thymidine 5'-monophosphate- $^{15}\text{N}_2$  to the extraction solvent prior to its addition to the sample. This ensures that the internal standard is subjected to the same extraction and downstream processing steps as the analyte.
- **Protein Precipitation:** Centrifuge the samples to pellet precipitated proteins and other cellular debris.
- **Supernatant Collection:** Carefully collect the supernatant containing the metabolites.
- **Drying and Reconstitution:** Dry the supernatant under a stream of nitrogen and reconstitute the sample in a solvent compatible with the LC mobile phase.

b. LC-MS/MS Analysis:

- **Chromatographic Separation:** Separate the metabolites using a suitable HPLC or UHPLC column, such as a reversed-phase C18 column or a HILIC column for polar compounds. A typical gradient elution may involve water with 0.1% formic acid as mobile phase A and acetonitrile with 0.1% formic acid as mobile phase B.
- **Mass Spectrometry Detection:** Analyze the eluent using a triple quadrupole mass spectrometer operating in positive or negative ion mode.
- **MRM Transitions:** Monitor the specific Multiple Reaction Monitoring (MRM) transitions for both unlabeled thymidine monophosphate and the  $^{15}\text{N}_2$ -labeled internal standard. The transitions will differ by approximately 2 Da due to the two  $^{15}\text{N}$  atoms.

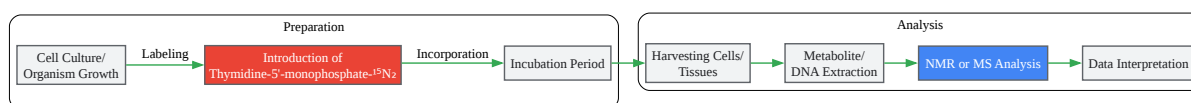
c. Data Analysis:

- **Peak Integration:** Integrate the chromatographic peaks for both the analyte and the internal standard.
- **Ratio Calculation:** Calculate the ratio of the peak area of the endogenous analyte to the peak area of the  $^{15}\text{N}_2$ -labeled internal standard.
- **Quantification:** Determine the concentration of the endogenous thymidine monophosphate by comparing the calculated ratio to a standard curve generated using known concentrations of the unlabeled analyte and a fixed concentration of the internal standard.

## Metabolic Labeling and Flux Analysis

Thymidine 5'-monophosphate- $^{15}\text{N}_2$  can be used as a tracer to study DNA synthesis and nucleotide metabolism.[2][3][4][5][6] By introducing the labeled compound to cells or organisms, researchers can track its incorporation into newly synthesized DNA and other metabolic pathways.

The following diagram illustrates a general workflow for a metabolic labeling experiment using Thymidine 5'-monophosphate- $^{15}\text{N}_2$ .



[Click to download full resolution via product page](#)

General workflow for metabolic labeling experiments.

## NMR Spectroscopy for Structural and Interaction Studies

$^{15}\text{N}$ -labeling of nucleotides is a powerful technique in NMR spectroscopy for studying the structure and dynamics of DNA and RNA, as well as their interactions with other molecules such as proteins and small molecule drugs.[7][8][9][10][11] The  $^{15}\text{N}$  nucleus provides an

additional spectroscopic handle to resolve spectral overlap and to probe the local chemical environment.

a. Sample Preparation:

- **Synthesis of  $^{15}\text{N}$ -labeled Oligonucleotide:** Incorporate Thymidine 5'-monophosphate- $^{15}\text{N}_2$  into a custom DNA or RNA oligonucleotide sequence using solid-phase synthesis.
- **Purification and Desalting:** Purify the labeled oligonucleotide using HPLC and desalt it thoroughly.
- **NMR Sample Preparation:** Dissolve the purified oligonucleotide in a suitable NMR buffer (e.g., phosphate buffer in 90%  $\text{H}_2\text{O}$ /10%  $\text{D}_2\text{O}$ ) to a final concentration of 0.1-1 mM.

b. NMR Data Acquisition:

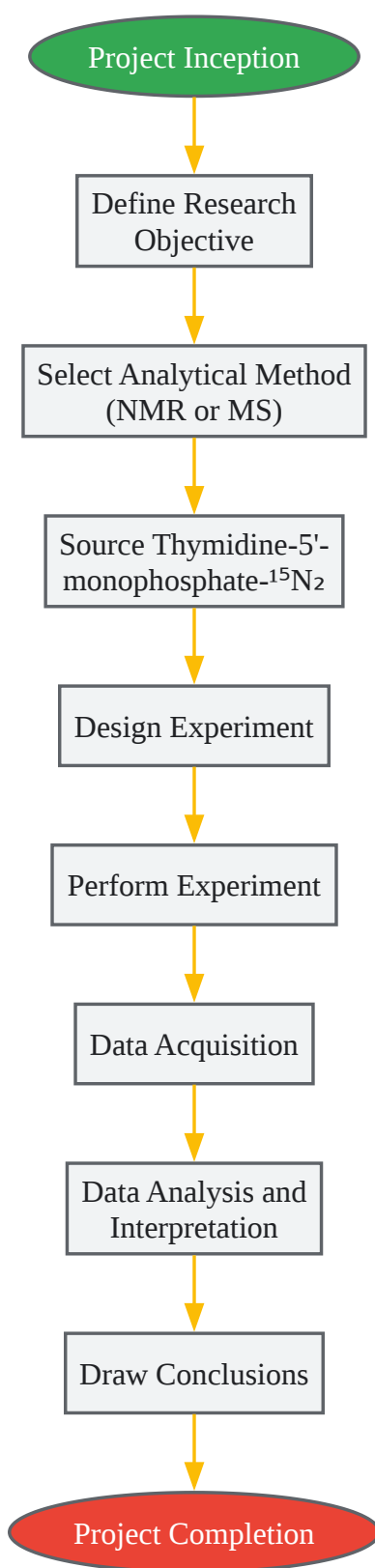
- **Spectrometer Setup:** Tune and shim the NMR spectrometer for the specific sample.
- **$^1\text{H}$ - $^{15}\text{N}$  HSQC Experiment:** Acquire a 2D  $^1\text{H}$ - $^{15}\text{N}$  Heteronuclear Single Quantum Coherence (HSQC) spectrum. This experiment correlates the chemical shifts of  $^{15}\text{N}$  nuclei with their directly attached protons.
- **Acquisition Parameters:** Typical parameters include a spectral width of ~16 ppm in the  $^1\text{H}$  dimension and ~35 ppm in the  $^{15}\text{N}$  dimension, with the carrier frequency centered in the respective spectral regions. The number of scans will depend on the sample concentration and desired signal-to-noise ratio.

c. Spectral Analysis:

- **Resonance Assignment:** Assign the cross-peaks in the HSQC spectrum to specific nitrogen-proton pairs in the oligonucleotide. The  $^{15}\text{N}$  chemical shifts of the thymidine residues will be distinct from those of other nucleobases.
- **Structural and Dynamic Information:** Analyze the chemical shifts, line widths, and intensities of the cross-peaks to obtain information about the local structure, dynamics, and intermolecular interactions of the labeled thymidine residues.

## Logical Workflow for Utilizing Thymidine 5'-monophosphate- $^{15}\text{N}_2$

The following diagram provides a logical workflow for a typical research project involving the use of Thymidine 5'-monophosphate- $^{15}\text{N}_2$ .



[Click to download full resolution via product page](#)

Logical workflow for a research project.

This technical guide provides a foundational understanding of the commercial landscape and practical applications of Thymidine 5'-monophosphate- $^{15}\text{N}_2$ . For more specific applications and advanced techniques, consulting the primary scientific literature is highly recommended.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. academic.oup.com [academic.oup.com]
- 2.  $^{15}\text{N}$  Metabolic Labeling Quantification Workflow in Arabidopsis Using Protein Prospector - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Metabolic Labeling of Microorganisms with Stable Heavy Nitrogen Isotopes ( $^{15}\text{N}$ ) | Springer Nature Experiments [experiments.springernature.com]
- 4. biorxiv.org [biorxiv.org]
- 5.  $^{15}\text{N}$  Metabolic Labeling Quantification Workflow in Arabidopsis Using Protein Prospector - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Metabolic Labeling of Microorganisms with Stable Heavy Nitrogen Isotopes ( $^{15}\text{N}$ ) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. academic.oup.com [academic.oup.com]
- 8. people.bu.edu [people.bu.edu]
- 9. Nuclear magnetic resonance spectroscopy of nucleic acids - Wikipedia [en.wikipedia.org]
- 10. Nitrogen- $^{15}\text{N}$  NMR spectroscopy of N-metallated nucleic acids: insights into  $^{15}\text{N}$  NMR parameters and N-metal bonds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11.  $^{15}\text{N}$  labeling of oligodeoxynucleotides for NMR studies of DNA-ligand interactions - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to Commercial Sourcing and Application of Thymidine 5'-monophosphate- $^{15}\text{N}_2$ ]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15555485#commercial-suppliers-of-thymidine-5-monophosphate-15n2]



**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)